

Safeguarding Your Research: A Guide to Handling Coptisine Chloride

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Compound of Interest

Compound Name: *Coptisine chloride*

Cat. No.: *B190830*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Coptisine chloride**, a bioactive isoquinoline alkaloid. Adherence to these procedures is critical due to the compound's toxicity.

Coptisine chloride is classified as toxic if swallowed or in contact with skin, and fatal if inhaled.[1][2] It may also cause damage to organs through prolonged or repeated exposure.[1][2][3] Therefore, stringent adherence to safety protocols is non-negotiable.

Essential Personal Protective Equipment (PPE)

When handling **Coptisine chloride**, a comprehensive suite of personal protective equipment is required to minimize exposure risk.

Core PPE Requirements:

- **Respiratory Protection:** A NIOSH-approved respirator is necessary, particularly when there is a risk of inhaling dust.[1]
- **Eye Protection:** Chemical safety goggles are mandatory to protect against splashes and airborne particles.[1][4]
- **Hand Protection:** Compatible chemical-resistant gloves must be worn.[1][4] It is crucial to inspect gloves for any signs of degradation before use.[3][5]

- Body Protection: A lab coat should be worn to protect the skin and clothing from contamination.^[1]

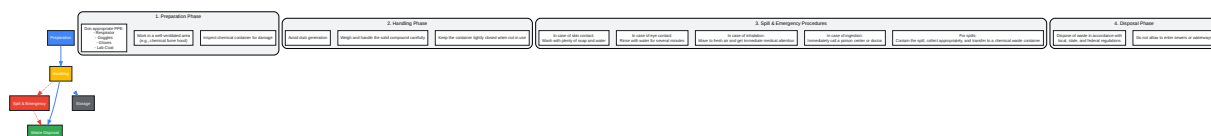
Quantitative Safety Data

The following table summarizes key quantitative data regarding the toxicity of **Coptisine chloride**.

Parameter	Value	Species	Reference
LD50 (Oral)	880.18 mg/kg	Mouse	[6][7]
IC50 (IDO)	6.3 μ M	[6][7]	
Ki (IDO)	5.8 μ M	[6][7]	

Procedural Workflow for Handling Coptisine Chloride

The following diagram outlines the standard operating procedure for safely handling **Coptisine chloride**, from initial preparation to final disposal.



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